

Ethyl 4-(butylamino)benzoate chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 4-(butylamino)benzoate

Cat. No.: B140794

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of **Ethyl 4-(butylamino)benzoate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 4-(butylamino)benzoate is an organic compound that serves as a key intermediate in the synthesis of various pharmaceutical compounds, most notably the local anesthetic tetracaine.^{[1][2]} Its chemical structure, characterized by an ethyl ester of 4-(butylamino)benzoic acid, makes it a subject of interest in medicinal chemistry and drug development.^{[2][3]} This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analytical data of **Ethyl 4-(butylamino)benzoate**.

Chemical and Physical Properties

The fundamental chemical and physical properties of **Ethyl 4-(butylamino)benzoate** are summarized in the tables below, providing a consolidated reference for researchers.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	ethyl 4-(butylamino)benzoate[4]
CAS Number	94-32-6[1][4]
Molecular Formula	C ₁₃ H ₁₉ NO ₂ [1][4][5]
Molecular Weight	221.30 g/mol [3][6]
SMILES	CCCCNC1=CC=C(C=C1)C(=O)OCC[4]
InChI	1S/C13H19NO2/c1-3-5-10-14-12-8-6-11(7-9-12)13(15)16-4-2/h6-9,14H,3-5,10H2,1-2H3[4]
InChIKey	GTXRSQYDLPYYNW-UHFFFAOYSA-N[4]

Table 2: Physical Properties

Property	Value
Appearance	White to off-white or light yellow crystalline powder[1][4][6]
Melting Point	68-70 °C[1][2]
Boiling Point	220 °C at 2 mmHg[1][2]
Solubility	Slightly soluble in DMSO and Methanol[1][2]
Density	Approximately 1.0451 g/cm ³ (rough estimate)[1][2]
Refractive Index	Approximately 1.5175 (estimate)[1][2]
Flash Point	158.4 °C[1]
Vapor Pressure	9.87E-05 mmHg at 25°C[1]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **Ethyl 4-(butylamino)benzoate**. The following table summarizes the available spectral information.

Table 3: Spectroscopic Data

Technique	Data Availability / Key Features
^1H NMR	Spectra are available. [4] [7] [8]
^{13}C NMR	Spectra are available. [7] [9]
Infrared (IR)	Spectra are available (KBr disc, nujol mull). [7]
Mass Spectrometry (MS)	Mass spectra are available, with major fragments observed. [4]

Experimental Protocols

Synthesis of Ethyl 4-(butylamino)benzoate

A common method for the synthesis of **Ethyl 4-(butylamino)benzoate** involves the reductive amination of ethyl p-nitrobenzoate.[\[10\]](#)

Materials:

- p-Nitrobenzoate (93.9 g, 0.48 mol)
- Methanol (138.2 g, 4.32 mol)
- n-Butyraldehyde (38.1 g, 0.53 mol)
- Zinc powder (124.8 g, 1.92 mol)
- Acetic acid (230.4 g, 3.84 mol)
- Ethyl acetate
- Water

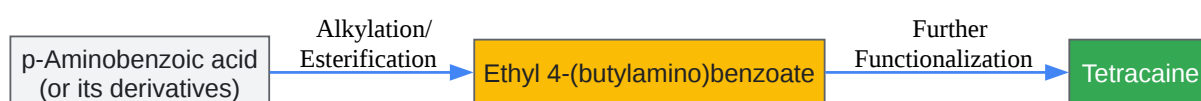
Procedure:

- To a 1L four-necked flask equipped with a stirrer, a spherical condenser, a thermometer, and a constant pressure dropping funnel, add p-nitrobenzoate and methanol.[\[10\]](#)

- Add n-butyraldehyde and zinc powder to the mixture.[10]
- Cool the mixture to 0-5 °C.[10]
- Slowly add acetic acid to the system over a period of 30 minutes.[10]
- Allow the reaction to proceed at room temperature for approximately 2 hours, monitoring the progress using Thin Layer Chromatography (TLC).[10]
- After the reaction is complete, the light brown-yellow transparent liquid is obtained by direct pumping.[10]
- Wash the filter cake with water (3 x 50 mL).[10]
- The generated salt is removed, and the zinc powder is recovered. The mother liquor is subjected to reduced pressure evaporation to recover the methanol.[10]
- Dissolve the remaining residue in 200 mL of ethyl acetate and wash to remove salt and acetic acid.[10]
- Dry the organic phase to yield the crude product of ethyl p-butylamino benzoate. A yield of approximately 94.7% can be expected.[10]

Logical Relationships and Use

Ethyl 4-(butylamino)benzoate is a significant intermediate in organic synthesis. Its primary application is in the production of the local anesthetic tetracaine.[1] This relationship can be visualized as a straightforward synthesis pathway.



[Click to download full resolution via product page](#)

Synthesis pathway of Tetracaine from precursors.

Safety and Handling

Ethyl 4-(butylamino)benzoate should be handled with care in a laboratory setting. It is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.[11]

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.
- Handling: Avoid formation of dust and aerosols. Use in a well-ventilated area.[12]
- Storage: Keep the container tightly closed in a dry and well-ventilated place. Store in a cool place.[1][12]

Conclusion

This technical guide has provided a detailed overview of the chemical properties, synthesis, and key applications of **Ethyl 4-(butylamino)benzoate**. The compiled data and protocols are intended to support researchers and professionals in the fields of chemical synthesis and drug development in their work with this important chemical intermediate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ethyl 4-(butylamino)benzoate [chembk.com]
- 2. Ethyl 4-(butylamino)benzoate | 94-32-6 [chemicalbook.com]
- 3. Ethyl 4-(butylamino)benzoate 98% | 94-32-6 [sigmaaldrich.com]
- 4. Ethyl 4-(butylamino)benzoate | C13H19NO2 | CID 66746 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Ethyl-(4-n-butylamino)benzoate [webbook.nist.gov]
- 6. Ethyl 4-(butylamino)benzoate 94-32-6 Manufacturer, Factory, API, Intermediate - Hangzhou Longshine Bio-Tech Co.,LTD [longshinebiotech.com]
- 7. Page loading... [wap.guidechem.com]

- 8. Ethyl 4-(butylamino)benzoate(94-32-6) 1H NMR spectrum [chemicalbook.com]
- 9. rsc.org [rsc.org]
- 10. 2017erp.com [2017erp.com]
- 11. Ethyl 4-(butylamino)benzoate | 94-32-6 [amp.chemicalbook.com]
- 12. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Ethyl 4-(butylamino)benzoate chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140794#ethyl-4-butylamino-benzoate-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com